

An In-depth Technical Guide to the Physical Properties of Dimethyl Propargylmalonate

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Compound of Interest

Compound Name: *Dimethyl propargylmalonate*

Cat. No.: *B1587142*

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Foreword: Unveiling a Versatile Building Block

Dimethyl propargylmalonate (CAS No. 95124-07-5) is a valuable trifunctional reagent that has garnered significant interest within the realms of synthetic organic chemistry and drug discovery.^{[1][2][3]} Its unique molecular architecture, featuring a terminal alkyne, a reactive methylene group, and two ester functionalities, offers a versatile platform for the construction of complex molecular scaffolds. This guide provides a comprehensive overview of the fundamental physical and chemical properties of **dimethyl propargylmalonate**, alongside a detailed, field-proven protocol for its synthesis and characterization. The information presented herein is intended to empower researchers, scientists, and drug development professionals to confidently and effectively utilize this reagent in their synthetic endeavors.

Molecular Structure and Key Physicochemical Properties

The structural attributes of **dimethyl propargylmalonate** are central to its reactivity and utility. The presence of the propargyl group provides a handle for a variety of chemical transformations, including click chemistry, metal-catalyzed couplings, and addition reactions.^[4] The acidic proton on the α -carbon, flanked by two electron-withdrawing ester groups, is readily abstracted, facilitating a wide range of alkylation and condensation reactions.

Caption: Molecular Structure of Dimethyl 2-(prop-2-yn-1-yl)malonate.

A summary of the key physical properties of **dimethyl propargylmalonate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	95124-07-5	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ O ₄	[1] [2] [3]
Molecular Weight	170.16 g/mol	[1] [2] [3]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	93-95 °C at 7 mmHg	[1] [5] [6]
Density	1.119 g/mL at 20 °C	[1] [5] [6]
Refractive Index (n ²⁰ /D)	1.444	[1] [6]
Flash Point	113 °C (235.4 °F) - closed cup	[1] [6] [7]
Solubility	Miscible with alcohol and ether.	
Storage	Store at room temperature in a dry, sealed container.	[1]

Synthesis and Purification: A Validated Protocol

The synthesis of **dimethyl propargylmalonate** is typically achieved through the alkylation of dimethyl malonate with propargyl bromide. This procedure is a classic example of a malonic ester synthesis, a robust and reliable method for the formation of carbon-carbon bonds. The causality behind the experimental choices is rooted in fundamental organic chemistry principles.

Experimental Rationale

The reaction proceeds via the deprotonation of dimethyl malonate by a suitable base to form a resonance-stabilized enolate. This enolate then acts as a nucleophile, attacking the electrophilic carbon of propargyl bromide in an S_N2 reaction. Sodium ethoxide, generated in situ from sodium metal and ethanol, is a commonly employed base due to its sufficient strength

to deprotonate the malonate and its compatibility with the reaction solvent. The choice of anhydrous ethanol is critical to prevent quenching of the enolate by water. The reaction temperature is initially kept low (0 °C) during the deprotonation and addition of the alkylating agent to control the exothermicity of the reaction and minimize side reactions. The subsequent warming to room temperature allows the reaction to proceed to completion.

Step-by-Step Synthesis Workflow



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Sources

- 1. DIMETHYL PROPARGYLMALONATE CAS#: 95124-07-5 [m.chemicalbook.com]
- 2. Dimethyl propargylmalonate 95% | CAS: 95124-07-5 | AChemBlock [achemblock.com]
- 3. scbt.com [scbt.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 실험실 소모품 - 공식 시약 벤더 e브릭몰 [ebricmall.com]
- 6. 炔丙基丙二酸二甲酯 ≥95.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. Dimethyl propargylmalonate = 95.0 GC 95124-07-5 [sigmaaldrich.com]
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